

Application Notes and Protocols for Verbenone in Mountain Pine Beetle Management

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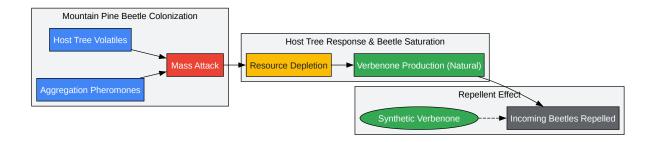
Introduction

Verbenone is a synthetically produced anti-aggregation pheromone that plays a crucial role in the chemical communication of the mountain pine beetle (Dendroctonus ponderosae, MPB).[1] In natural systems, as MPB colonize a host pine tree, they release **verbenone** to signal that the tree is fully occupied, thus repelling newly arriving beetles and preventing overcrowding.[1] [2] This mechanism forms the basis for using synthetic **verbenone** as a tool to protect pine trees from MPB attack.[1] While not as consistently effective as insecticides, **verbenone** offers an environmentally benign alternative for managing MPB populations, particularly in high-value areas or where chemical pesticides are restricted. Its efficacy is, however, dependent on several factors including beetle population pressure, the initial infestation level of the stand, and proper application timing and methodology.[1]

Mechanism of Action

Mountain pine beetles use a combination of host tree volatiles and aggregation pheromones to initiate a mass attack on a susceptible pine. As the attack progresses and the tree's resources become limited, the beetles produce **verbenone**.[3] This signals to other incoming beetles that the tree is no longer a suitable host, causing them to disperse and seek other trees.[3] Synthetic **verbenone** mimics this natural signal, creating a repellent effect and protecting treated trees.





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Caption: Verbenone's role in the mountain pine beetle colonization process.

Quantitative Data Summary

The effectiveness of **verbenone** treatments can vary based on application rates and beetle pressure. The following tables summarize key quantitative data from various studies.

Table 1: Verbenone Application Rates and Protocols



Application Strategy	Verbenone Formulation	Application Rate	Spacing	Placement	Timing
Individual Tree Protection	Pouches (7- 7.5g)	2 pouches per tree	N/A	Stapled to the north side of the tree, at least 5-6 feet high	Before beetle flight (generally June 15 - July 1)
Pouches	Up to 4 pouches for trees >24 inches diameter	N/A	Northwest and northeast faces, or one above the other on the north side	Before beetle flight	
Stand Protection (<0.5 acre)	Pouches	Treat as individual trees (2 pouches per tree)	N/A	North side of trees	Before beetle flight
Stand Protection (>1 acre)	Pouches	30 pouches per acre	35-40 foot grid	North side of trees or other vertical objects, 5-6 feet high	Before beetle flight
Pouches	20-40 pouches per acre	33-47 foot grid	North side of trees	By July 1 in lower elevations	
Pouches	44-100 pouches per hectare (1-2 pouches/tree) [1]	10-15 meter grid[1]	North face of a tree or vertical object, as high as possible[1]	Before beetle flight[1]	



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			75 115 grams	Before beetle
			75-115 grams	flight
SPLAT Verb	1.5 kg per	10-20 trees	per tree,	(ambient
Paste	acre (2 tubes)	per acre	applied in	•
			dollops[4]	temperature
				55-60°F)[4]

Table 2: Efficacy of Verbenone Treatments in Experimental Studies



Study (Year)	Beetle Pressure	Verbenone Application Rate	Efficacy/Results
Maclauchlan et al. (2003)	Low	Not specified	Up to 26% decrease in MPB attack in treated areas compared to controls.
Maclauchlan et al. (2003)	High	Not specified	No difference in MPB attack between treated and untreated blocks.[1]
Progar (2005)	High	100 pouches/hectare (5g pouches)	First 2 years: 12% attack in treated plots vs. 59% in controls. After 5 years: 67% attack in treated plots vs. 87% in controls.[1]
Borden et al. (2007)	High	Pouches at ~15m centers	3.6% new mass attacks in treated areas with infested tree removal vs. 19.6% in treated areas without removal.[3]
Munson (1991)	Moderate	49 bubble capsules/hectare	0.21% of trees infested in treated plots vs. 5.39% in controls.[5]
Munson (1991)	Moderate	100 bubble capsules/hectare	0.72% of trees infested in treated plots vs. 4.93% in controls.[5]



Experimental Protocols

Detailed methodologies are crucial for the successful application and evaluation of **verbenone** treatments. Below are generalized protocols based on cited experiments.

Protocol 1: Stand-Level Efficacy Trial

Site Selection:

- Select multiple pine stands with similar characteristics (species composition, tree density, diameter at breast height (DBH), and topography).
- Assess pre-treatment MPB infestation levels. Verbenone is most effective in stands with less than 15-20% existing infestation.

Experimental Design:

- Establish treatment and control plots of a defined size (e.g., 0.2-hectare plots).
- Randomly assign plots to either the **verbenone** treatment group or the untreated control group.
- To ensure beetle pressure, pheromone attractants can be placed at the center of each plot.[2]

Verbenone Application:

- Deploy verbenone pouches in a grid pattern throughout the treatment plots at the desired density (e.g., 100 pouches per hectare at a 10m spacing).[1][6]
- Attach pouches to the north side of trees at a height of approximately 2-4 meters to shield them from direct sunlight, which can increase the release rate and cause premature depletion.[1][6]
- Application should occur prior to the expected flight of the mountain pine beetle, typically in late spring or early summer.

Data Collection:

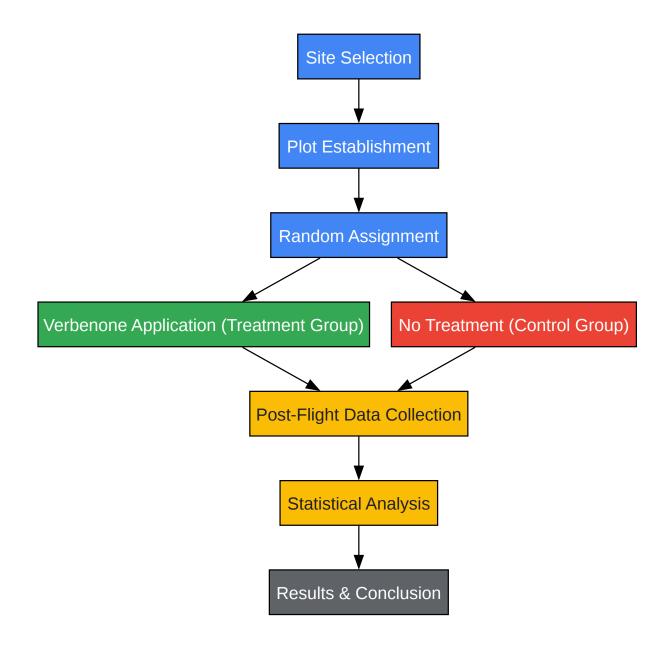
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- Annually, after the beetle flight period, survey all trees within each plot for signs of MPB attack (e.g., pitch tubes, boring dust, crown fade).
- Record the number of newly attacked trees, partially attacked trees (strip attacks), and trees that successfully repelled attacks (pitch-outs).[2]
- Measure the DBH of all infested trees.[2]
- Data Analysis:
 - Compare the proportion of newly infested trees between the verbenone-treated and control plots using statistical methods such as ANOVA.[6][7]
 - Analyze the data over multiple years to assess the long-term effectiveness of the treatment.[6]





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